

Personal protective equipment for handling 4-(2-Furyl)-3-buten-2-one

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Compound of Interest

Compound Name: 4-(2-Furyl)-3-buten-2-one

Cat. No.: B1221072

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Essential Safety and Handling Guide for 4-(2-Furyl)-3-buten-2-one

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **4-(2-Furyl)-3-buten-2-one** (CAS No. 623-15-4), also known as 2-Furfurylideneacetone. The following information is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Hazard Identification and Classification

4-(2-Furyl)-3-buten-2-one is classified as hazardous.[1] It is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.[1][2][3]

Signal Word: Warning[1][2]

Hazard Statements:

- H302: Harmful if swallowed.[1]
- H315: Causes skin irritation.[1][2][3]
- H319: Causes serious eye irritation.[1][2][3]
- H335: May cause respiratory irritation.[2][3]

Quantitative Data Summary

The following table summarizes key quantitative data for **4-(2-Furyl)-3-buten-2-one**.

Property	Value	Source
Molecular Formula	C ₈ H ₈ O ₂	[3]
Molecular Weight	136.15 g/mol	[3]
CAS Number	623-15-4	[1][2][3]
Melting Point	34-41 °C	
Flash Point	104 °C (219.2 °F)	
Appearance	Light yellow to brown powder or lump	[4]

Occupational exposure limits have not been established for this product by region-specific regulatory bodies.[1]

Personal Protective Equipment (PPE)

To ensure personal safety, the following personal protective equipment must be worn when handling **4-(2-Furyl)-3-buten-2-one**.

PPE Category	Specification	Rationale
Hand Protection	Appropriate protective gloves (e.g., Nitrile rubber).	To prevent skin contact and irritation.[1][2]
Eye/Face Protection	Chemical safety glasses or goggles. A face shield may be required for splash hazards.	To protect eyes from serious irritation.[1][2]
Skin and Body Protection	Wear appropriate protective clothing, such as a lab coat.	To prevent skin exposure and irritation.[2][4]
Respiratory Protection	Use in a well-ventilated area. If dust or vapors are generated, use a NIOSH-approved respirator with an appropriate cartridge.	To prevent respiratory tract irritation.[1][2]

Experimental Protocols: Handling and Storage

Adherence to the following step-by-step procedures is mandatory for the safe handling and storage of **4-(2-Furyl)-3-buten-2-one**.

Handling Procedure

- Preparation: Ensure a safety shower and eye wash station are readily accessible.[2] Work should be conducted in a well-ventilated area, preferably a chemical fume hood.[1][2]
- Donning PPE: Before handling, put on all required personal protective equipment as specified in the table above.
- Dispensing: Handle the solid material carefully to avoid dust formation.[2]
- Operations: Avoid breathing dust, fumes, or vapors.[1][2] Prevent contact with skin and eyes.[1] Do not eat, drink, or smoke in the handling area.[1]
- Post-Handling: Wash hands and any exposed skin thoroughly after handling.[1][4] Contaminated clothing should be washed before reuse.[4]

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[1]
- Keep away from strong oxidizing agents.[1]
- The material is light-sensitive; protect from light.[1]

Operational Plans: Spill and Disposal Accidental Release Measures (Spill Protocol)

- Immediate Action: Evacuate the area and ensure adequate ventilation.
- Containment: Wear appropriate PPE. For solid spills, sweep up the material and place it into a suitable, labeled container for disposal.[1] Avoid generating dust.
- Decontamination: Wash the spill site after material pickup is complete.[2]
- Reporting: Report the spill to the appropriate environmental health and safety (EHS) personnel.

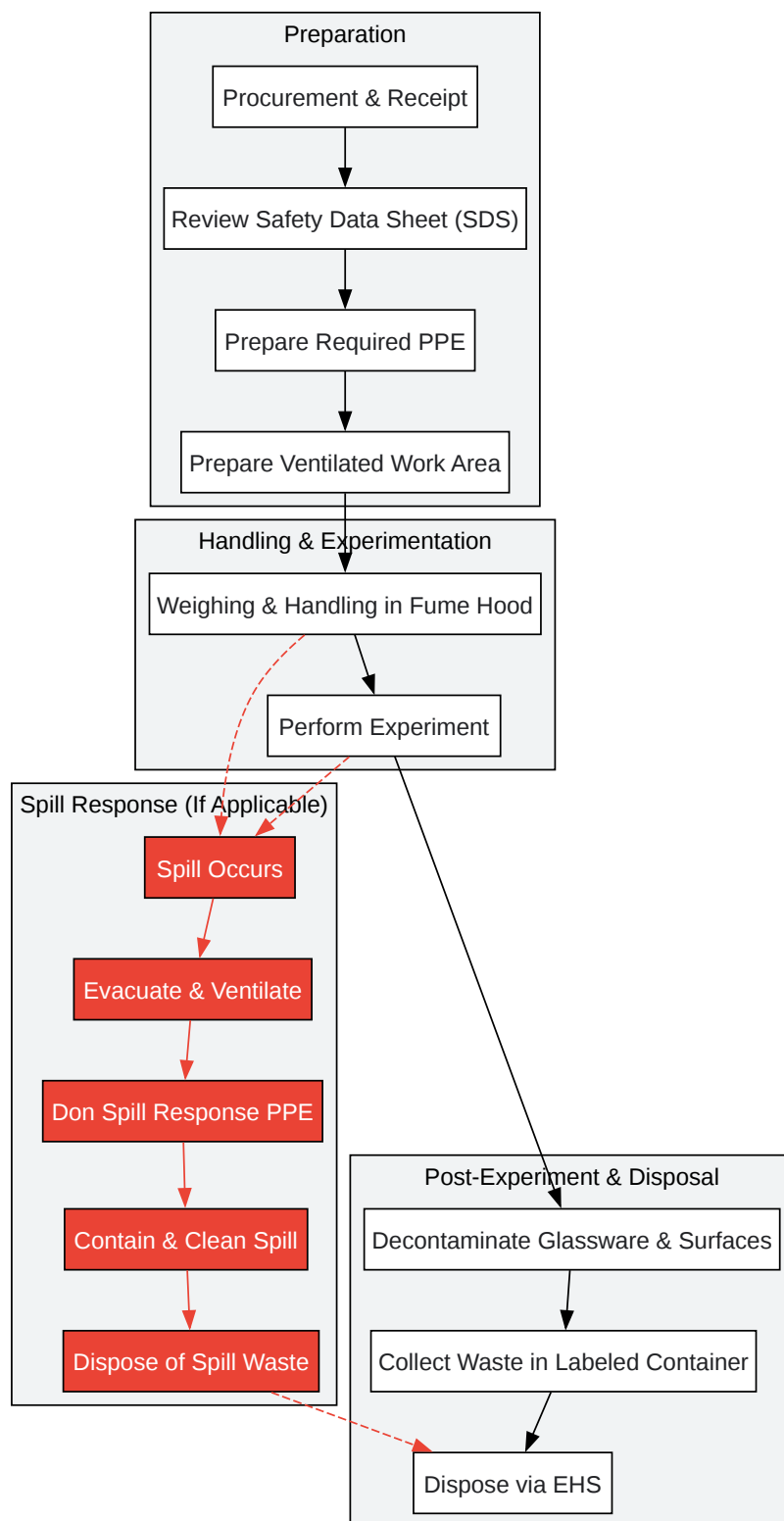
Waste Disposal Plan

- Waste Collection: Collect waste material in a designated, labeled, and sealed hazardous waste container.[5]
- Segregation: Do not mix with other waste streams unless permitted by institutional EHS guidelines.[5]
- Disposal Route: Dispose of the contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[1][2][4] Do not empty into drains or the environment.[1][2]

Workflow Visualization

The following diagram illustrates the lifecycle of handling **4-(2-Furyl)-3-buten-2-one** in a laboratory setting, from procurement to disposal.

Chemical Handling Workflow for 4-(2-Furyl)-3-buten-2-one

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